

Application Notes and Protocols for Promethium in Space Exploration and Satellites

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Compound of Interest

Compound Name: Promethium

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This document provides a detailed overview of the applications of **promethium**, specifically the isotope **promethium-147** (Pm-147), in the context of space exploration and satellite technology. The information is intended for a technical audience and includes summaries of quantitative data, experimental protocols derived from published research, and visualizations of key processes.

Introduction to Promethium in Aerospace Applications

Promethium is a rare earth element with no stable isotopes. Its most useful isotope, **promethium-147**, is a pure beta emitter with a half-life of 2.62 years and an average beta energy of 62 keV. This characteristic makes it a valuable material for specialized applications where a reliable, long-term, and low-power energy source is required, particularly in environments where maintenance is impossible, such as in space. Key applications in space exploration include power sources for satellites and probes, radioluminescent materials for instrument illumination, and as a heat source for maintaining optimal operating temperatures of spacecraft components.

Power Sources for Satellites and Space Probes

Promethium-147 is utilized in two primary types of power sources for space applications: betavoltaic batteries and, to a lesser extent, radioisotope thermoelectric generators (RTGs). It has also been considered as a heat source for radioisotope heater units (RHUs).

Betavoltaic Batteries

Betavoltaic batteries, or "atomic batteries," directly convert the kinetic energy of beta particles emitted by a radioactive source into electrical energy using a semiconductor junction. These devices are known for their long operational life and reliability, making them suitable for powering low-power electronics on satellites and deep-space probes.

Parameter	"Betacel" (Early 1970s)	4H-SiC Prototype (2021)
Semiconductor	Silicon (Si)	Silicon Carbide (4H-SiC)
Power Output	50 - 400 μ W	\sim 3.2 μ W/cm ²
Power Density	0.025 mW/cm ³	Extrapolated to \sim 64 μ W/cm ³
Voltage	5.0 V	Not specified
Efficiency	\sim 2%	\sim 1.04%
Half-Life	2.62 years (isotope)	2.62 years (isotope)

This protocol is derived from the experimental procedures described by Litz, et al. (2021).

Objective: To fabricate and characterize a betavoltaic device using a **promethium-147** source and a 4H-SiC semiconductor.

Materials and Equipment:

- **Promethium-147**(III) chloride (PmCl₃) in a mild HCl solution (e.g., 0.5 M)
- 4H-SiC betavoltaic cells
- Micropipette
- Heat plate

- Fume hood
- Light-tight and airtight enclosure
- Desiccant (e.g., Drierite, silica gel)
- Microscope cameras
- Keithley 6485 Picoammeter or equivalent for I-V curve measurements
- Borosilicate reservoir (e.g., 3 mm inner diameter, 700 μm height)
- UV curable epoxy

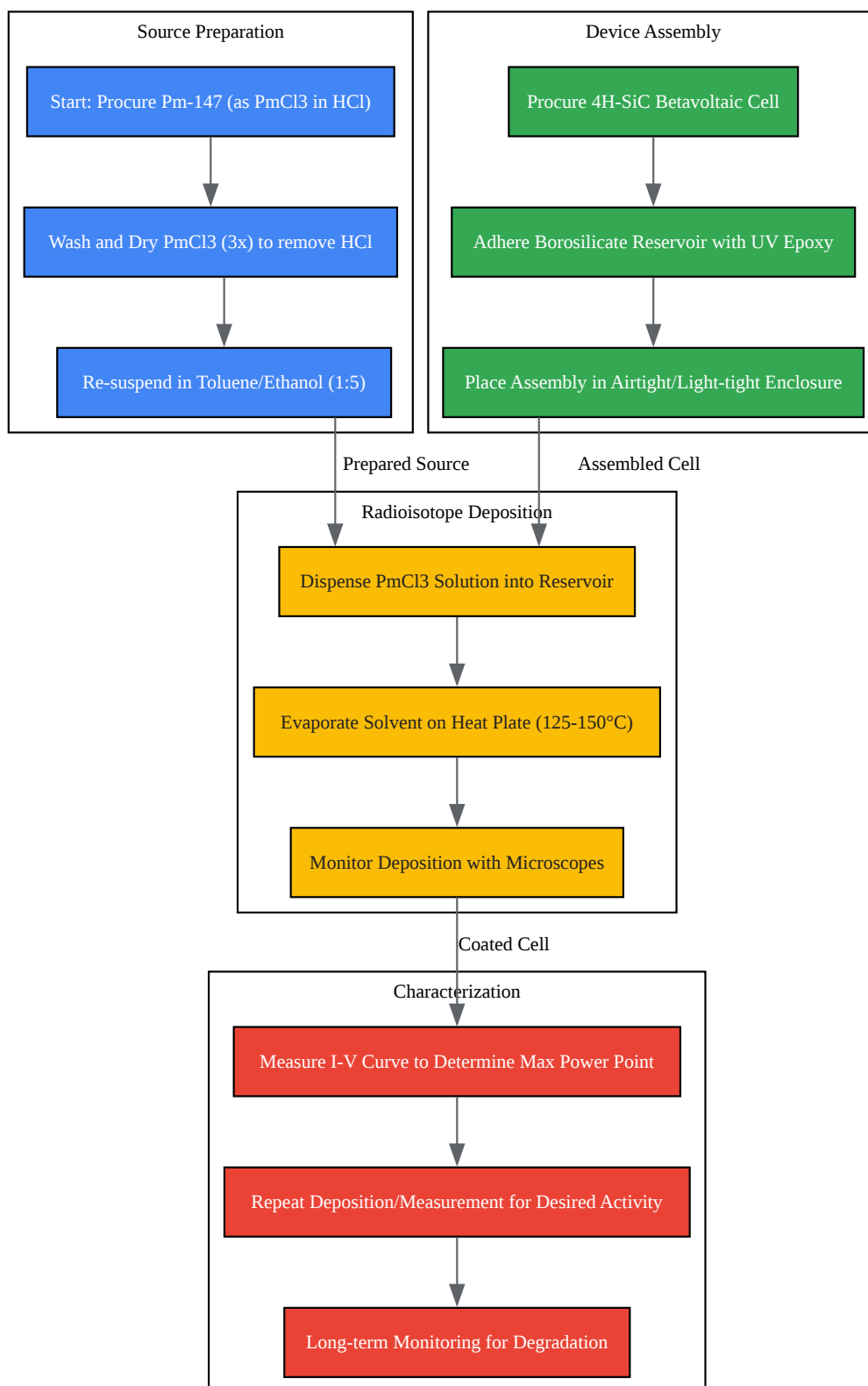
Procedure:

- Preparation of the Pm-147 Source:
 - The PmCl_3 solution is washed with distilled water and dried three times to remove the HCl.
 - The dried PmCl_3 is re-suspended in a 1:5 volume ratio of toluene to ethanol.
- Assembly of the Betavoltaic Cell:
 - All assembly and testing are performed inside a fume hood.
 - A borosilicate reservoir is adhered to the surface of a 4H-SiC cell using UV curable epoxy.
 - The assembled cell is placed in a light-tight and airtight enclosure with desiccant to ensure a dark and low-moisture environment.
- Deposition of the Pm-147 Source:
 - Using a micropipette, dispense a known volume (e.g., 2 μL droplets) of the PmCl_3 solution into the reservoir on the 4H-SiC cell.
 - The device is placed on a heat plate at 125-150 $^{\circ}\text{C}$ to evaporate the solvent, leaving a coating of PmCl_3 .

- Microscope cameras are used to monitor the deposition and uniformity of the radioisotope layer.
- Electrical Characterization:
 - After each deposition and drying cycle, the betavoltaic cell is placed in the light-tight, airtight enclosure.
 - Current-voltage (I-V) curves are measured using a picoammeter to determine the maximum power point (MPP).
 - This process of deposition and measurement is repeated to achieve the desired total activity.
 - For long-term testing, the device is connected to the picoammeter to monitor current output and assess degradation over time.

Safety Precautions:

- All handling of **promethium**-147 must be conducted in a designated fume hood by trained personnel.
- Personal Protective Equipment (PPE), including disposable gloves, a lab coat, and safety glasses, is mandatory.
- A radiation survey meter with a Geiger-Mueller pancake probe should be used to monitor for contamination.
- Shielding for the low-energy beta particles from Pm-147 can be achieved with a thin layer of plastic (e.g., 0.2 mm). However, be aware of the production of Bremsstrahlung (X-rays) when beta particles interact with shielding materials.



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Caption: Workflow for the fabrication and testing of a Pm-147 betavoltaic device.

Radioluminescent Light Sources

Promethium-147 is used in radioluminescent paints, which provide a continuous, self-sustaining light source without the need for external power. This is achieved by mixing the beta-emitting Pm-147 with a phosphor material, typically zinc sulfide (ZnS). The beta particles excite the phosphor, causing it to luminesce. This technology was famously used to illuminate instrument panels and switches on the Apollo Lunar Module.

Parameter	Value
Isotope	Promethium-147
Phosphor	Zinc Sulfide (ZnS)
Radioactive Half-Life	2.62 years
Effective Luminous Half-Life	~1.05 years
Form	Pm-147 in ceramic microspheres mixed into a polymer paint

This protocol is derived from the description of the paint used for lensatic compasses, which is analogous to aerospace applications.

Objective: To prepare and apply a **promethium-147** based radioluminescent paint.

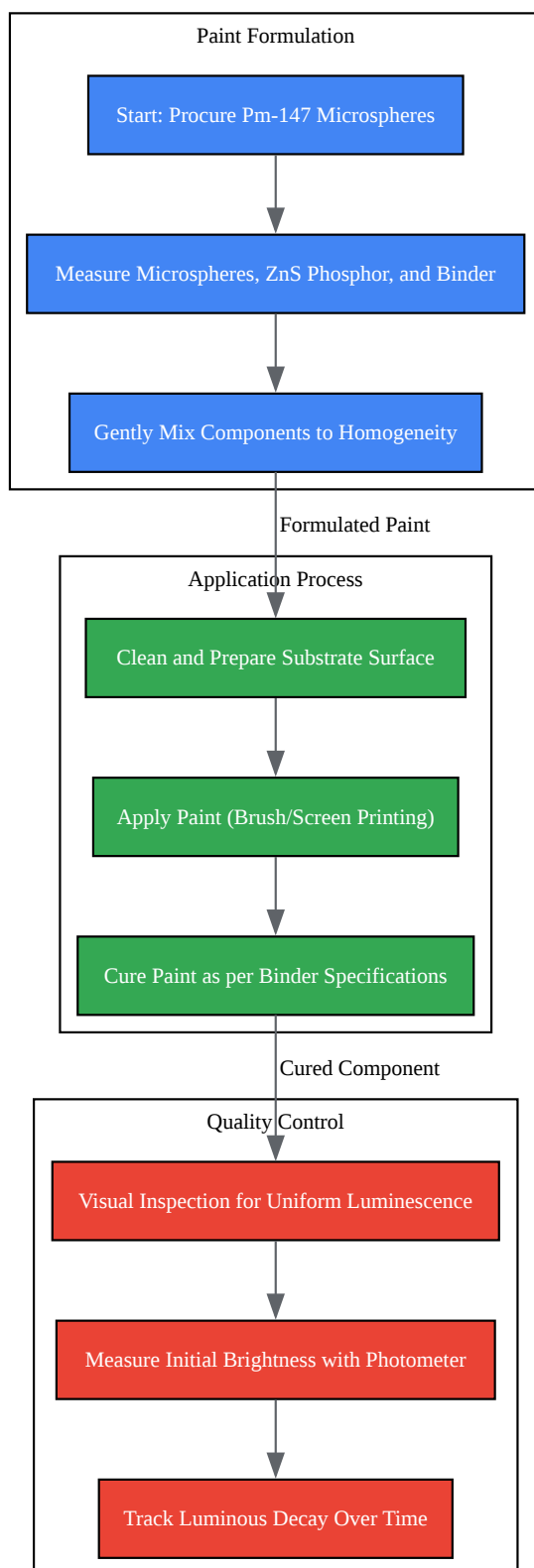
Materials and Equipment:

- **Promethium-147** encapsulated in radiating microspheres (e.g., 3M Brand)
- Zinc sulfide (ZnS) phosphor
- Polymer binder/vehicle
- Mixing vessel
- Application tools (e.g., fine brushes, screen printing equipment)
- Fume hood

- PPE (gloves, lab coat, safety glasses)
- Radiation survey meter

Procedure:

- Paint Formulation:
 - Inside a fume hood, carefully measure the required amounts of Pm-147 microspheres, zinc sulfide phosphor, and polymer binder. The exact ratios will depend on the desired brightness and longevity.
 - Gently but thoroughly mix the components in the mixing vessel until a homogenous paint is achieved. Avoid aggressive mixing that could fracture the microspheres.
- Surface Preparation:
 - Ensure the substrate to be painted (e.g., instrument dial, switch tip) is clean, dry, and free of contaminants.
- Application:
 - Apply the formulated paint to the prepared surface using the chosen application method.
 - The thickness of the paint layer will affect the brightness of the luminescence.
- Curing:
 - Allow the paint to cure according to the binder manufacturer's instructions. This may involve air drying or a low-temperature baking process.
- Quality Control:
 - Once cured, visually inspect the painted component in a dark environment to ensure uniform luminescence.
 - Use a photometer to measure the initial brightness and to track luminous decay over time.



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Caption: General workflow for the preparation and quality control of Pm-147 radioluminescent paint.

Radioisotope Heater Units (RHUs)

Radioisotope Heater Units are small devices that use the heat generated from the decay of a radioisotope to keep spacecraft components and instruments within their operational temperature range, especially in the extreme cold of deep space. While plutonium-238 is the most common fuel for RHUs, **promethium-147** has been used and considered for this application due to its simpler shielding requirements.

Parameter	Light Weight RHU (Pu-238)	Pm-147 Radioisotopic Heat Source
Isotope	Plutonium-238	Promethium-147
Form	PuO ₂ pellet	Pm ₂ O ₃ capsule
Thermal Power	~1 Watt	~60 Watts (design)
Mass	~40 grams	Not specified
Dimensions	2.6 cm (dia) x 3.2 cm (h)	Not specified
Half-Life	87.7 years	2.62 years

Objective: To integrate a Pm-147 RHU to maintain the thermal stability of a spacecraft component.

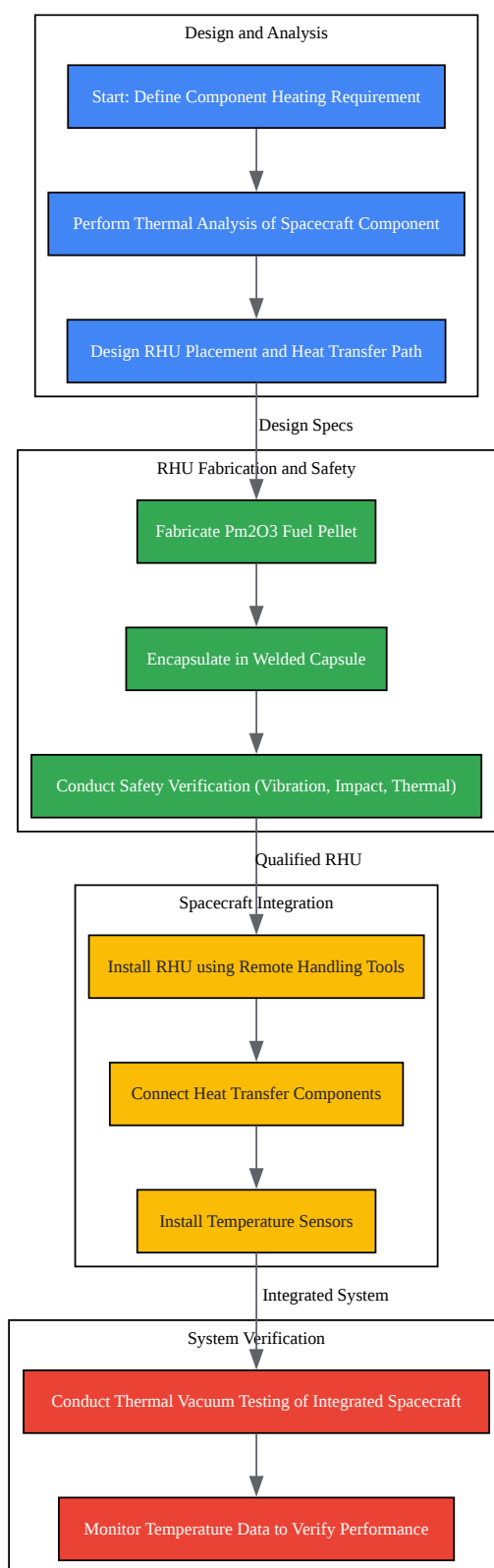
Materials and Equipment:

- Encapsulated Pm-147 heat source (e.g., Pm₂O₃ in a welded capsule)
- Thermal insulation materials (e.g., multi-layer insulation)
- Heat transfer components (e.g., conductive straps)
- Temperature sensors
- Spacecraft structure or component to be heated

- Remote handling tools for the RHU

Procedure:

- Thermal Analysis:
 - Model the thermal environment of the spacecraft and the component to determine the required heat input.
 - Design the placement and heat transfer pathway from the RHU to the component to achieve the desired temperature profile.
- RHU Encapsulation and Safety Verification:
 - The Pm_2O_3 is encapsulated in a robust, corrosion-resistant material.
 - The capsule must undergo rigorous testing (e.g., vibration, impact, thermal) to ensure containment under all potential launch and operational scenarios.
- Integration:
 - Using remote handling tools, carefully install the RHU into its designated location on the spacecraft structure.
 - Connect the heat transfer components from the RHU to the target component.
 - Install temperature sensors to monitor the performance of the RHU and the temperature of the component.
- System-Level Testing:
 - Conduct thermal vacuum testing of the spacecraft with the integrated RHU to verify its performance in a simulated space environment.
 - Monitor temperature data to ensure the component is maintained within its operational range.



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Caption: Conceptual workflow for the integration of a Pm-147 Radioisotope Heater Unit.

Simulation of Space Radiation

Promethium-147 has been used as a prototype radiation source to simulate space conditions on Earth. The beta radiation from Pm-147 can be used in biological experiments to study the effects of long-term exposure to radiation on human cells, which is a critical concern for long-duration interplanetary missions, such as a mission to Mars.

Objective: To assess the biological effects of beta radiation on a cell culture using a **promethium-147** source.

Materials and Equipment:

- Sealed and calibrated **promethium-147** beta source.
- Lead or plastic shielding for the source.
- Cell culture flasks or plates with the biological samples (e.g., human embryonic kidney cells).
- Incubator.
- Dosimetry equipment (e.g., thermoluminescent dosimeters) to measure the absorbed dose.
- Biological analysis equipment (e.g., microscope, flow cytometer).

Procedure:

- Experimental Setup:
 - Design an irradiation setup that provides a uniform dose rate to the biological samples. This may involve a specific source-to-sample distance and collimation of the beta radiation.
 - Place dosimeters at the same position as the samples to accurately measure the absorbed dose.
- Irradiation:
 - Place the cell culture flasks/plates in the irradiation setup.

- Expose the samples to the **promethium-147** source for a predetermined time to achieve the desired total dose.
- A control group of cells should be handled identically but not exposed to the radiation source.
- Post-Irradiation Analysis:
 - After irradiation, return the cells to an incubator.
 - At various time points post-irradiation, assess the biological endpoints of interest. These may include:
 - Cell viability and proliferation assays.
 - DNA damage assessment (e.g., gamma-H2AX foci staining).
 - Assays for apoptosis or other forms of cell death.
 - Gene expression analysis.
- Data Analysis:
 - Compare the results from the irradiated samples to the control group to determine the biological effects of the beta radiation dose.

Safety and Handling

Promethium-147 is a radioactive material and must be handled with appropriate safety precautions.

- External Hazard: Pm-147 is a low-energy beta emitter. The beta particles can be shielded by a thin layer of low-Z material like plastic or acrylic. However, the interaction of beta particles with shielding can produce Bremsstrahlung (X-rays), which may require additional shielding with a higher-Z material like lead.
- Internal Hazard: Ingestion or inhalation of **promethium-147** is a significant hazard. Therefore, handling of unsealed sources must be performed in a fume hood or glove box.

- Contamination Control: Regular monitoring of the work area and personnel with a suitable radiation detector is essential to prevent the spread of contamination.
- Dosimetry: Personnel working with **promethium-147** should wear whole-body and extremity dosimeters to monitor their radiation exposure.
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